

# Stability and storage conditions for Diethyl 2-vinylcyclopropane-1,1-dicarboxylate

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## Compound of Interest

**Compound Name:** *Diethyl 2-vinylcyclopropane-1,1-dicarboxylate*

**Cat. No.:** *B1360180*

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An In-depth Technical Guide on the Stability and Storage of **Diethyl 2-vinylcyclopropane-1,1-dicarboxylate**

## Abstract

**Diethyl 2-vinylcyclopropane-1,1-dicarboxylate** is a versatile synthetic intermediate prized for its unique structural motifs, which are foundational in the synthesis of complex molecules and functionalized polymers.<sup>[1]</sup> However, the inherent ring strain of the cyclopropane moiety and the reactivity of the adjacent vinyl group render the molecule susceptible to degradation, primarily through thermal rearrangement. This guide provides a comprehensive overview of the chemical stability of **Diethyl 2-vinylcyclopropane-1,1-dicarboxylate**, delineates the primary degradation pathways, and establishes rigorous protocols for its optimal storage and handling. Furthermore, a detailed methodology for assessing the compound's stability is presented to ensure its integrity in research and development applications.

## Introduction to Diethyl 2-vinylcyclopropane-1,1-dicarboxylate

This section details the fundamental properties of the title compound and its significance in modern organic chemistry, providing context for the critical importance of maintaining its stability.

## Chemical Identity and Physicochemical Properties

**Diethyl 2-vinylcyclopropane-1,1-dicarboxylate**, a colorless to light yellow liquid, is characterized by a unique combination of a strained three-membered ring and a reactive vinyl functional group.<sup>[2][3]</sup> Its key properties are summarized in Table 1.

Table 1: Physicochemical Properties of **Diethyl 2-vinylcyclopropane-1,1-dicarboxylate**

Property	Value	Reference(s)
CAS Number	7686-78-4	[2][4]
Molecular Formula	C <sub>11</sub> H <sub>16</sub> O <sub>4</sub>	[3][4]
Molecular Weight	212.24 g/mol	[1][4]
IUPAC Name	diethyl 2-ethenylcyclopropane-1,1-dicarboxylate	[4]
Physical Form	Liquid	[2]
Boiling Point	230.6°C @ 760 mmHg; 69-72°C @ 0.5 Torr	[1][3]
Density	~1.04 - 1.17 g/cm <sup>3</sup>	[1][3]

## Significance in Synthetic Chemistry

The compound serves as a valuable building block for a variety of complex chemical architectures. The vinyl group can participate in cycloadditions and radical reactions, while the strained ring is prone to controlled ring-opening, making it a versatile precursor.<sup>[1][5]</sup> It is a key intermediate in the synthesis of pharmaceuticals, such as the anti-epileptic drug Vigabatrin, and is employed in Ring-Opening Metathesis Polymerization (ROMP) to create polymers with unique properties.<sup>[1][6]</sup> Given its role as a high-value intermediate, ensuring its chemical purity and stability is paramount to the success of subsequent synthetic steps.

## Core Stability Profile and Intrinsic Reactivity

The stability of **Diethyl 2-vinylcyclopropane-1,1-dicarboxylate** is intrinsically linked to its molecular structure. The combination of high ring strain and the presence of a  $\pi$ -system

dictates its primary modes of reactivity and degradation.

Caption: Figure 1: Key reactive sites of the title compound.

## The Vinylcyclopropane-to-Cyclopentene Rearrangement

The most significant thermal degradation pathway for vinylcyclopropanes is the rearrangement to cyclopentene derivatives.<sup>[7][8]</sup> This transformation is a classic example of a ring expansion reaction and can proceed through either a concerted, pericyclic mechanism or a two-step diradical-mediated process.<sup>[7][9]</sup> The presence of two electron-withdrawing ester groups on the cyclopropane ring influences the activation energy of this process. Elevated temperatures are the primary driver for this isomerization, which is irreversible and leads to a complete loss of the desired starting material.

Caption: Figure 2: The primary thermal degradation pathway.

## Susceptibility to Ring-Opening Reactions

The high strain energy of the cyclopropane ring makes it susceptible to cleavage under various conditions. Research has shown that **Diethyl 2-vinylcyclopropane-1,1-dicarboxylate** can undergo ring-opening through different mechanisms depending on the attacking species.<sup>[5][10]</sup>

- Nucleophilic Attack: Tends to occur at the methine position of the cyclopropane ring.<sup>[10]</sup>
- Radical Attack: Free radicals preferentially attack the terminal methylene of the vinyl group, which subsequently leads to ring cleavage.<sup>[10]</sup>

This reactivity underscores the need to protect the compound from radical initiators (e.g., oxygen, peroxides) and strong nucleophiles or electrophiles during storage and handling.

## Factors Influencing Degradation

Several environmental and chemical factors can accelerate the degradation of **Diethyl 2-vinylcyclopropane-1,1-dicarboxylate**.

- Thermal Stress: As discussed, heat is the most critical factor, directly promoting the vinylcyclopropane-cyclopentene rearrangement.<sup>[7][9]</sup> The rate of this degradation is highly temperature-dependent.

- Atmospheric Exposure: Oxygen can initiate free-radical chain reactions, leading to ring-opening and polymerization of the vinyl group.[10] Therefore, exposure to air must be minimized.
- Light Exposure: Photochemical energy can also provide the activation energy for rearrangements and radical reactions in vinylcyclopropane systems.[11]
- Chemical Incompatibility: The compound's ester functionalities are sensitive to strong acids and bases, which can catalyze hydrolysis. Furthermore, transition metals can catalyze various rearrangements and ring-opening reactions.[5][12][13]

## Recommended Storage and Handling Protocols

To preserve the integrity and purity of **Diethyl 2-vinylcyclopropane-1,1-dicarboxylate**, strict adherence to proper storage and handling procedures is essential.

### Optimal Storage Conditions

The consensus from suppliers and the chemical nature of the compound point to a single, robust storage protocol.[1][2][3]

Table 2: Recommended Storage Conditions

Parameter	Recommendation	Rationale
Temperature	2-8°C	To minimize the rate of thermal rearrangement.
Atmosphere	Inert Gas (Argon or Nitrogen)	To prevent oxidation and radical-initiated degradation.[3]
Container	Amber glass bottle with a tight-fitting, inert cap	To protect from light and prevent atmospheric contamination.
Location	A dedicated, well-ventilated cabinet for reactive chemicals	To ensure segregation from incompatible materials.[14][15]

## Laboratory Handling Procedures

Proper handling is crucial to prevent contamination and degradation during experimental use.

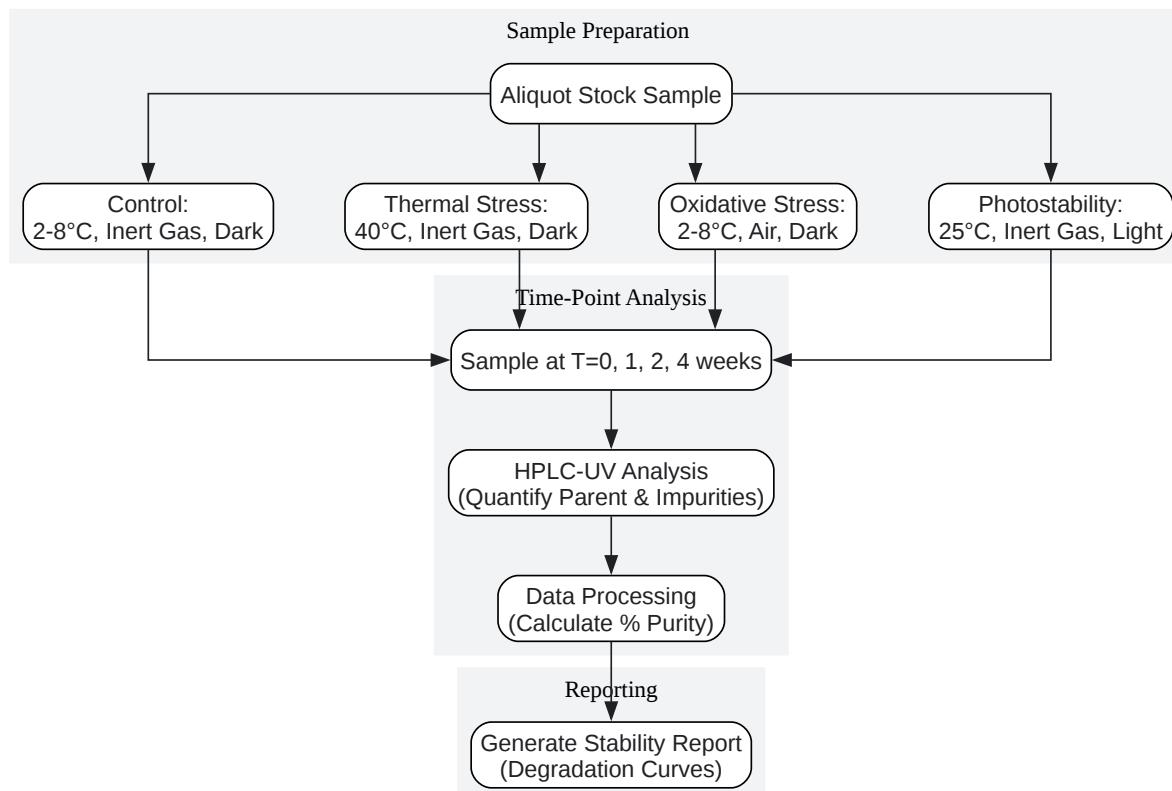
- **Inert Atmosphere Transfer:** Always handle the compound under an inert atmosphere (e.g., in a glovebox or using Schlenk line techniques) to prevent exposure to air and moisture.
- **Personal Protective Equipment (PPE):** Wear standard PPE, including safety goggles, a lab coat, and appropriate chemical-resistant gloves.[\[16\]](#)
- **Avoid Contamination:** Use clean, dry syringes and needles for transfers. Avoid using metal spatulas, as trace metal contamination can catalyze decomposition.[\[17\]](#)
- **Segregation:** Keep the compound away from strong acids, bases, oxidizing agents, reducing agents, and sources of ignition.[\[16\]](#)[\[18\]](#)

## Protocol for Stability Assessment

To empirically validate storage conditions and determine the shelf-life of a specific batch, a formal stability study is recommended. This protocol outlines a robust method using High-Performance Liquid Chromatography (HPLC).

## Experimental Design

The objective is to quantify the appearance of degradation products and the loss of the parent compound over time under controlled stress conditions compared to an ideal control.



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